

Preparation of MS8847 Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: MS8847

Cat. No.: B12373836

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Introduction

MS8847 is a highly potent, von Hippel-Lindau (VHL) E3 ligase-recruiting Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of the Enhancer of Zeste Homolog 2 (EZH2).^{[1][2][3]} EZH2 is the catalytic subunit of the Polycomb Repressive Complex 2 (PRC2) and plays a critical role in epigenetic regulation. Aberrant EZH2 activity is implicated in the pathogenesis of various cancers, including acute myeloid leukemia (AML) and triple-negative breast cancer (TNBC).^{[1][3][4][5]} **MS8847** offers a therapeutic strategy to suppress both the canonical and non-canonical oncogenic functions of EZH2 by targeting it for degradation via the ubiquitin-proteasome system.^{[1][4]} This document provides a detailed protocol for the preparation of a stock solution of **MS8847** for in vitro research applications.

Physicochemical Properties and Storage

A clear understanding of the physicochemical properties of **MS8847** is essential for the accurate preparation and storage of its stock solutions.

Property	Value
Molecular Weight	1239.65 g/mol [1]
Appearance	White to off-white solid[1]
Solubility	DMSO: 100 mg/mL (80.67 mM)[2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years[2]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month[1][2]

Experimental Protocol: Preparation of a 10 mM MS8847 Stock Solution in DMSO

This protocol outlines the steps for preparing a 10 mM stock solution of **MS8847**.

Materials:

- **MS8847** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic water bath
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination.

- **Equilibration:** Allow the vial of **MS8847** powder to equilibrate to room temperature for at least 15-20 minutes before opening to minimize condensation.
- **Weighing:** Accurately weigh the desired amount of **MS8847** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 12.3965 mg of **MS8847**.
- **Solvent Addition:** Add the appropriate volume of DMSO to the **MS8847** powder. To achieve a 10 mM concentration with 12.3965 mg of **MS8847**, add 1 mL of DMSO. Note: Due to the hygroscopic nature of DMSO, it is crucial to use a fresh, anhydrous supply to ensure maximum solubility.^[2]
- **Dissolution:**
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound is not fully dissolved, sonicate the solution in an ultrasonic water bath until the solution is clear.^[2]
- **Aliquotting:** To avoid repeated freeze-thaw cycles which can lead to product inactivation, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.^{[1][2]}
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^{[1][2]}

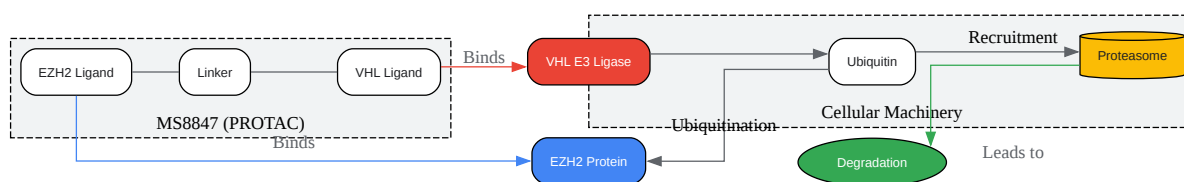
Stock Solution Preparation Table

The following table provides pre-calculated volumes of DMSO required to prepare different concentrations of **MS8847** stock solutions from standard masses of the compound.^[2]

Desired Concentration	Mass of MS8847	Volume of DMSO to Add
1 mM	1 mg	0.8067 mL
5 mM	1 mg	0.1613 mL
10 mM	1 mg	0.0807 mL
1 mM	5 mg	4.0334 mL
5 mM	5 mg	0.8067 mL
10 mM	5 mg	0.4033 mL
1 mM	10 mg	8.0668 mL
5 mM	10 mg	1.6134 mL
10 mM	10 mg	0.8067 mL

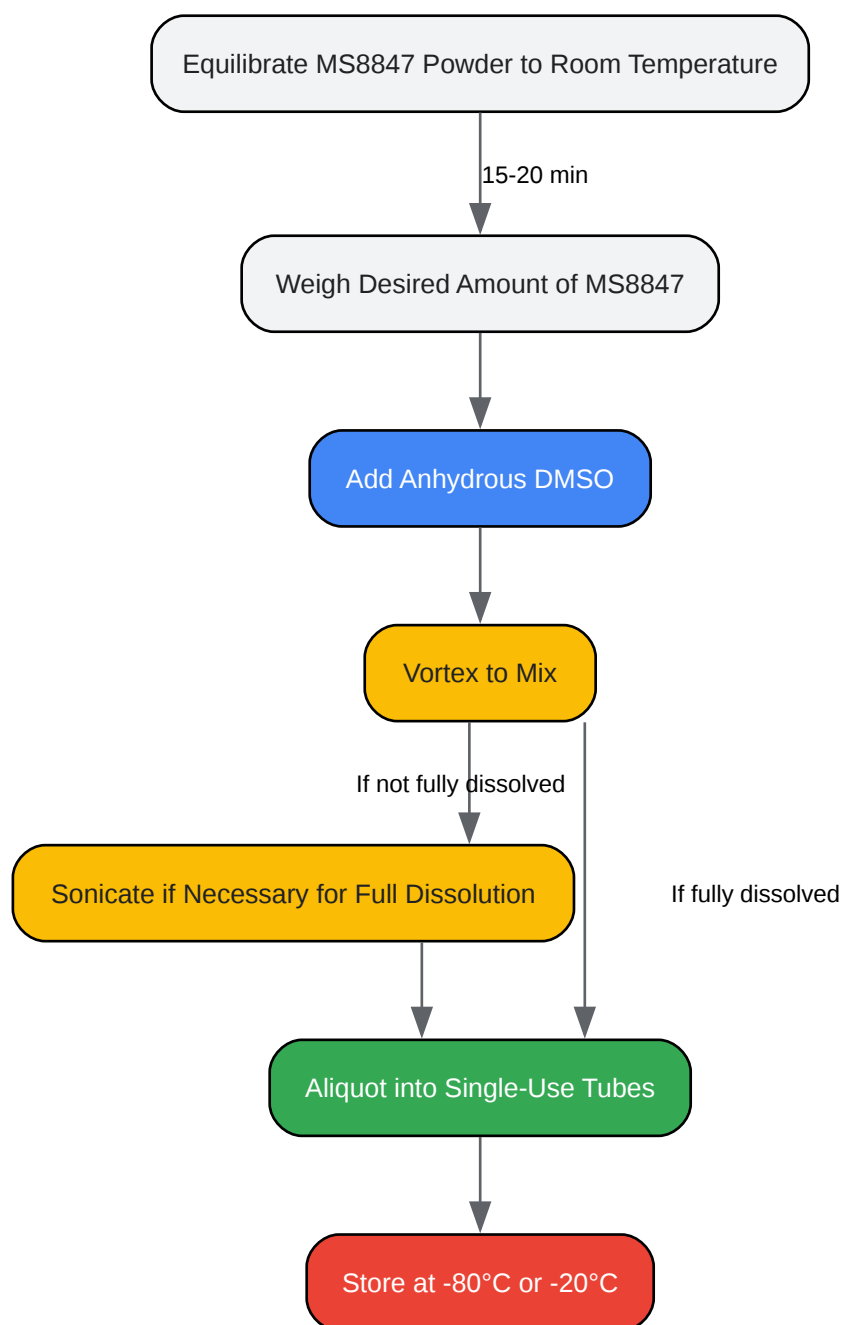
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the mechanism of action of **MS8847** and the experimental workflow for preparing the stock solution.



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Caption: Mechanism of action of **MS8847** PROTAC.



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Caption: Workflow for **MS8847** stock solution preparation.

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